

Essential Safety and Operational Guide for Handling Aminooxy-PEG4-C2-Boc

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Compound of Interest

Compound Name: Aminooxy-PEG4-C2-Boc

Cat. No.: B605444

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Aminooxy-PEG4-C2-Boc**. The following procedures are designed to ensure safe handling, storage, and disposal of this chemical, minimizing risk and environmental impact.

Chemical Profile:

Aminooxy-PEG4-C2-Boc is a PEG-based PROTAC linker utilized in the synthesis of PROTACs (Proteolysis Targeting Chimeras)[1][2]. PROTACs are molecules that leverage the intracellular ubiquitin-proteasome system to selectively degrade target proteins[1][2]. This compound features a Boc-protected aminooxy group, making it reactive with aldehydes to form an oxime bond[3][4].

Personal Protective Equipment (PPE)

When handling **Aminooxy-PEG4-C2-Boc**, it is imperative to use appropriate personal protective equipment to prevent exposure. The following table summarizes the recommended PPE.

| PPE Category | Item | Specification |
|--------------------------|---|---|
| Eye Protection | Safety Goggles | Chemical splash goggles that provide a secure seal around the eyes.[5] |
| Face Shield | To be worn in addition to goggles when there is a risk of splashing.[5][6] | |
| Hand Protection | Gloves | Disposable nitrile or neoprene gloves.[7] Inspect for tears or holes before use and replace immediately if compromised. |
| Body Protection | Laboratory Coat | A standard laboratory coat should be worn to protect against minor splashes. |
| Chemical-Resistant Apron | Recommended when handling larger quantities or when there is a significant risk of splashing. | |
| Respiratory Protection | Fume Hood | All handling of Aminoxy-PEG4-C2-Boc should be conducted in a well-ventilated chemical fume hood. |
| Respirator | May be required for large spills or if work cannot be conducted in a fume hood.[5][6] | |

Handling and Storage

Handling:

- Always handle **Aminoxy-PEG4-C2-Boc** within a certified chemical fume hood to minimize inhalation exposure.

- Avoid direct contact with skin, eyes, and clothing.
- Use compatible lab equipment (glass, stainless steel).
- In case of a spill, absorb the material with an inert, non-combustible absorbent and place it in a sealed container for disposal.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Recommended storage is at 4°C for short-term use and -20°C to -80°C for long-term storage, protected from moisture and light[1][2][8].

Disposal Plan

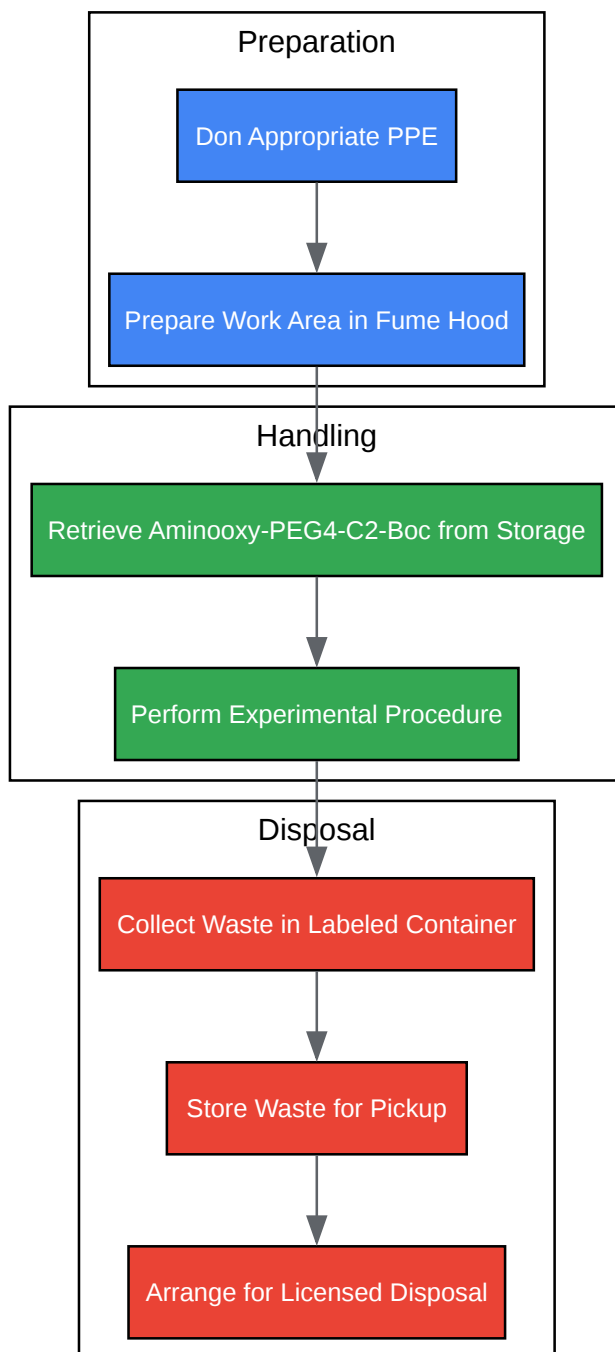
Proper disposal of **Aminoxy-PEG4-C2-Boc** and its contaminated materials is essential to prevent environmental contamination.

- **Waste Collection:** Collect all waste materials, including unused product, contaminated absorbents, and disposable PPE, in a designated and clearly labeled hazardous waste container.
- **Waste Segregation:** Do not mix with other waste streams unless compatibility is confirmed.
- **Disposal Method:** While polyethylene glycol (PEG) itself is biodegradable, the overall compound should be treated as chemical waste[9]. Dispose of the waste through a licensed chemical waste disposal contractor in accordance with local, state, and federal regulations[9][10]. Do not dispose of it down the drain or in regular trash.
- **Empty Containers:** Rinse empty containers thoroughly with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste.

Experimental Workflow: Handling and Disposal

The following diagram illustrates the standard workflow for handling and disposing of **Aminoxy-PEG4-C2-Boc** in a laboratory setting.

Workflow for Handling and Disposal of Aminoxy-PEG4-C2-Boc

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Caption: This diagram outlines the key steps for the safe handling and disposal of **Aminooxy-PEG4-C2-Boc**.

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